

Using 5-Fluoro-4-methoxypicolinonitrile as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 5-Fluoro-4-methoxypicolinonitrile

CAS No.: 1427417-59-1

Cat. No.: B2440560

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Application Note: **5-Fluoro-4-methoxypicolinonitrile** as a Pharmaceutical Intermediate

Part 1: Executive Summary & Strategic Value

5-Fluoro-4-methoxypicolinonitrile (CAS: 1427417-59-1) has emerged as a high-value scaffold in modern medicinal chemistry, particularly in the development of TRPC6 inhibitors and next-generation kinase modulators.^[1] Its structural uniqueness lies in the "push-pull" electronic environment created by the electron-withdrawing nitrile (C-2) and the electron-donating methoxy group (C-4), flanking a reactive fluorine atom (C-5).^[1]

Key Synthetic Advantages:

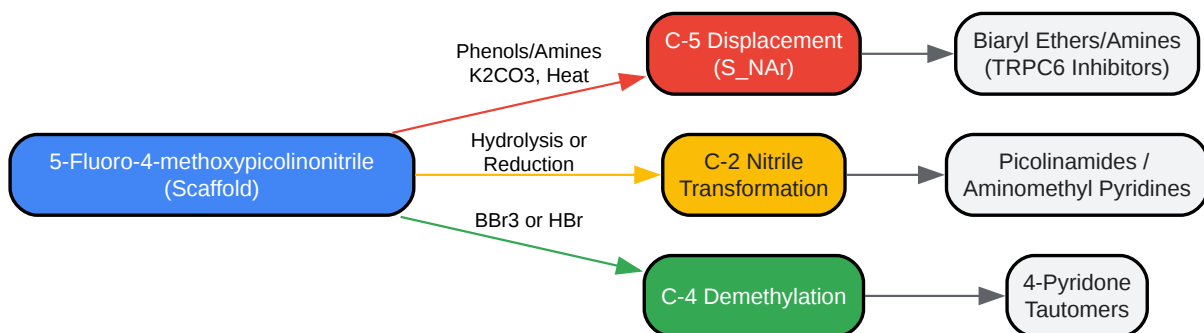
- **Regioselective S_NAr Reactivity:** The C-2 nitrile group activates the para-position (C-5), rendering the C-F bond susceptible to nucleophilic displacement by phenols and amines, a rarity in unactivated pyridines.^[1]
- **Versatile Nitrile Handle:** The C-2 nitrile serves as a gateway to amides, amines, acids, and heterocycles (e.g., tetrazoles), essential for fragment-based drug design (FBDD).

- **Metabolic Stability:** The fluorine substituent, if retained, blocks metabolic oxidation at the C-5 position, enhancing the pharmacokinetic (PK) profile of the final drug candidate.

Part 2: Chemical Profile & Reactivity Map

Property	Specification
IUPAC Name	5-Fluoro-4-methoxypyridine-2-carbonitrile
CAS Number	1427417-59-1
Molecular Formula	C7H5FN2O
Molecular Weight	152.13 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, DCM, Ethyl Acetate
Key Reactivity	SNAr (C-5), Hydrolysis (C-2), Demethylation (C-4)

Reactivity Logic Diagram



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Caption: Divergent synthetic pathways from the **5-Fluoro-4-methoxypicolinonitrile** core. The C-5 position is activated for S_NAr by the para-nitrile group.[1]

Part 3: Detailed Experimental Protocols

Protocol A: Regioselective S_NAr Displacement (Synthesis of Biaryl Ethers)

Context: This reaction is the primary utility of this intermediate, used to synthesize the core of TRPC6 inhibitors (e.g., Boehringer Ingelheim patents). The nitrile at C-2 activates the C-5 fluorine (para-relationship) for displacement.[\[1\]](#)

Reagents:

- Substrate: **5-Fluoro-4-methoxypicolinonitrile** (1.0 equiv)[\[1\]](#)
- Nucleophile: 4-(Trifluoromethyl)phenol (1.0 equiv) [or similar phenol/aniline]
- Base: Potassium Carbonate (K₂CO₃), anhydrous (1.5 equiv)
- Solvent: N,N-Dimethylformamide (DMF), anhydrous

Step-by-Step Methodology:

- Setup: In a dry reaction vial equipped with a magnetic stir bar, charge **5-Fluoro-4-methoxypicolinonitrile** (100 mg, 0.66 mmol) and 4-(trifluoromethyl)phenol (107 mg, 0.66 mmol).
- Base Addition: Add anhydrous K₂CO₃ (137 mg, 0.99 mmol).
- Solvation: Add anhydrous DMF (2.0 mL). Seal the vial under an inert atmosphere (N₂ or Ar).
- Reaction: Heat the mixture to 100 °C for 16 hours.
 - Note: Monitoring by LC-MS is critical.[\[1\]](#) The product peak (M+H) should appear, and the starting material fluoride should disappear.
- Work-up:
 - Cool to room temperature.[\[1\]](#)
 - Dilute with water (10 mL) and extract with Ethyl Acetate (3 x 10 mL).

- Wash combined organics with brine (2 x 10 mL) to remove DMF.
- Dry over Na₂SO₄, filter, and concentrate in vacuo.
- Purification: Purify via flash column chromatography (SiO₂, Hexanes/EtOAc gradient).

Mechanism & Validation:

- Why it works: While pyridine nucleophilic substitution usually occurs at C-2 or C-4, the C-4 position is occupied by a poor leaving group (-OMe).^[1] The C-5 position, normally unreactive, is activated by the strong electron-withdrawing nature of the Nitrile group at C-2 (para-directing for nucleophilic attack).
- QC Check: ¹⁹F NMR is the best diagnostic tool.^[1] The starting material signal (~ -130 to -140 ppm) will disappear, and the product (if using a non-fluorinated nucleophile) will show no F signal, or (if using 4-CF₃-phenol) will show only the CF₃ signal.

Protocol B: Nitrile Hydrolysis to Picolinamide

Context: Converting the nitrile to a primary amide is a common step to generate hydrogen-bond donor/acceptor motifs for kinase binding pockets.^[1]

Reagents:

- Substrate: **5-Fluoro-4-methoxypicolinonitrile**^{[1][2][3][4]}
- Reagent: Sodium Perborate Tetrahydrate (NaBO₃·4H₂O) or H₂O₂/K₂CO₃
- Solvent: Ethanol/Water (1:1)

Methodology:

- Dissolution: Dissolve the substrate (1.0 equiv) in Ethanol/Water.
- Addition: Add Sodium Perborate (4.0 equiv).
- Reaction: Heat to 50 °C for 4–6 hours.

- Work-up: Concentrate ethanol. The product often precipitates from the remaining aqueous layer upon cooling. Filter and wash with cold water.[\[1\]](#)

Part 4: Analytical Characterization Data

Researchers should expect the following spectral characteristics for the core intermediate:

Technique	Expected Signal / Pattern	Interpretation
1H NMR (400 MHz, DMSO-d6)	δ ~4.0 ppm (s, 3H)	Methoxy group (-OCH3)
	δ ~8.2 ppm (d, 1H)	C-3 Proton (Coupled to F)
	δ ~8.6 ppm (d, 1H)	C-6 Proton (Coupled to F)
19F NMR	δ ~ -135 to -145 ppm	Single aromatic fluorine signal
LC-MS (ESI+)	m/z = 153.1 [M+H] ⁺	Protonated molecular ion
IR Spectroscopy	~2230–2240 cm ⁻¹	Sharp Nitrile (C≡N) stretch

Part 5: Safety & Handling

- Toxicity: Pyridine nitriles can liberate cyanide under extreme metabolic or hydrolytic conditions, though this intermediate is generally stable.[\[1\]](#) Handle as a potential acute toxin.
[\[1\]](#)
- Skin/Eye: Causes skin irritation and serious eye irritation.[\[1\]](#) Use standard PPE (gloves, goggles, fume hood).
- Storage: Store at 2–8 °C under inert gas. Moisture sensitive (nitrile hydrolysis risk over long term).

References

- Boehringer Ingelheim International GmbH. (2021).[\[1\]\[5\]](#) Inhibitors of TRPC6. U.S. Patent No. [\[1\]\[5\]](#) 10,889,568.[\[1\]\[6\]](#) Washington, DC: U.S. Patent and Trademark Office.
 - Citation for Protocol A: Describes the specific use of **5-fluoro-4-methoxypicolinonitrile** in SNAr reactions with phenols.

- Hydra Biosciences, Inc. (2019).[5] Pyridine carbonyl derivatives and therapeutic uses thereof as TRPC6 inhibitors. U.S. Patent Application No. 2019/0169168.[1][5]
 - Citation for Synthetic Route: Details the conditions (K₂CO₃/DMF)
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